In-Depth Technical Guide: Physical and Chemical Properties of 3,4-Dimethylcoumarin

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Compound of Interest

Compound Name:	*2H-1-Benzopyran-2-one, 3,4-dimethyl-*
CAS No.:	*4281-39-4*
Cat. No.:	*B11915275*

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Executive Summary

The 3,4-dimethylcoumarin scaffold represents a critical structural motif in medicinal chemistry and materials science. Unlike the simple coumarin parent, the introduction of methyl groups at the C3 and C4 positions significantly alters the electronic environment, steric hindrance, and photochemical behavior of the lactone ring.

This guide provides a rigorous technical analysis of 3,4-dimethylcoumarin, with a specific focus on its most scientifically relevant derivative, 7-hydroxy-3,4-dimethylcoumarin (often used as a model due to its enhanced fluorescence and bioactivity). We explore its synthesis via the Pechmann condensation, its unique photodimerization properties, and its application as a pharmacophore in drug discovery.

Molecular Architecture & Identification

The 3,4-dimethylcoumarin core (2H-chromen-2-one substituted at positions 3 and 4) is a bicyclic system consisting of a benzene ring fused to an

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-pyrone ring.

Chemical Identity[1]

- IUPAC Name: 3,4-dimethyl-2H-chromen-2-one
- Common Derivative: 7-hydroxy-3,4-dimethylcoumarin (Used as the standard reference for properties below due to higher industrial relevance).
- CAS Registry Number (7-hydroxy derivative): 2107-76-8
- Molecular Formula:

  (7-hydroxy derivative)
- SMILES:CC1=C(C2=C(O1)C=C(C=C2)O)C (7-hydroxy-3,4-dimethylcoumarin)

Structural Significance

The C3 and C4 methyl groups provide steric bulk that:

- Inhibits metabolic degradation: Hinders enzymatic attack at the double bond.
- Modulates fluorescence: The electron-donating methyl groups, combined with the 7-hydroxy substituent, enhance the quantum yield and induce a bathochromic shift compared to unsubstituted coumarins.

Physical Characterization

The following data aggregates experimental values for the 7-hydroxy-3,4-dimethylcoumarin derivative, the primary form handled in research laboratories.

Physicochemical Data Table

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Property	Value / Description	Context
Melting Point	258 – 260 °C	High thermal stability due to intermolecular H-bonding.
Appearance	White to pale yellow crystalline powder	Recrystallized from ethanol/water.
Solubility (Water)	Low (< 0.1 mg/mL)	Hydrophobic core dominates; requires organic co-solvent.
Solubility (Organic)	Soluble in DMSO, DMF, Ethanol, Acetone	DMSO is the preferred solvent for biological assays.
UV Absorption ( )	~320 nm	Characteristic transition of the coumarin ring.
Fluorescence Emission	~450 nm (Blue)	Strong emission in basic media (phenolate anion form).
pKa (7-OH)	~7.8	Phenolic proton; deprotonation leads to fluorescence enhancement.

Spectral Fingerprint (NMR)

- H NMR (DMSO- , 400 MHz):
  - 2.05 (s, 3H,)
  - 2.35 (s, 3H,)
  - 6.70 (d, 1H,)

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- 6.85 (dd, 1H,

)
- 7.60 (d, 1H,

)
- 10.5 (s, 1H,

  , broad,

  exchangeable)

- Interpretation: The absence of olefinic protons at

  6.0-8.0 confirms substitution at C3/C4. The distinct methyl singlets are diagnostic.

Synthesis: The Pechmann Condensation[2][3][4][5]

The most authoritative method for synthesizing 3,4-dimethylcoumarins is the Pechmann Condensation. This acid-catalyzed reaction between a phenol and a

-keto ester is preferred for its atom economy and scalability.

Reaction Logic

To synthesize 7-hydroxy-3,4-dimethylcoumarin, we utilize:

- Phenol Component: Resorcinol (1,3-dihydroxybenzene). The -OH groups activate the ring for electrophilic attack.
- -Keto Ester: Ethyl 2-methylacetoacetate (2-methyl-3-oxobutanoic acid ethyl ester). The

  -methyl group becomes the C3-methyl, and the keto-methyl becomes the C4-methyl.

Mechanistic Pathway

The reaction proceeds via three key phases:

- Transesterification: The phenol attacks the ester carbonyl.

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- Hydroxyalkylation (Intramolecular EAS): The activated aromatic ring attacks the ketone carbonyl, closing the ring.
- Dehydration: Loss of water aromatizes the hetero-ring.

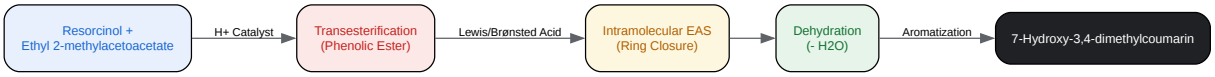

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Figure 1: Step-wise mechanistic flow of the Pechmann condensation for 3,4-dimethylcoumarin synthesis.

Validated Experimental Protocol

Objective: Synthesis of 7-hydroxy-3,4-dimethylcoumarin.

- Reagents:
  - Resorcinol (11.0 g, 0.1 mol)
  - Ethyl 2-methylacetoacetate (14.4 g, 0.1 mol)
  - Catalyst: Conc.

    (50 mL) or Amberlyst-15 (Solid acid, greener alternative).
- Procedure:
  - Step 1: Maintain temperature < 10°C. Add Resorcinol to Ethyl 2-methylacetoacetate in a round-bottom flask.
  - Step 2: Add

    dropwise with vigorous stirring. (Exothermic reaction).

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- Step 3: Stir at room temperature for 18 hours or heat to 80°C for 2 hours if using solid acid.
- Step 4 (Quenching): Pour the dark reaction mixture into 500 mL of crushed ice/water slurry.
- Step 5 (Isolation): Filter the resulting precipitate. Wash with cold water until pH is neutral.
- Step 6 (Purification): Recrystallize from Ethanol/Water (70:30).

- Yield Expectation: 75-85%.

Chemical Reactivity & Photophysics

Photodimerization

Coumarins undergo [2+2] photocycloaddition under UV irradiation (>300 nm).

- Mechanism: Formation of a cyclobutane dimer between the C3=C4 double bonds of two monomers.
- 3,4-Dimethyl Effect: The methyl groups at C3 and C4 introduce significant steric hindrance. Unlike unsubstituted coumarin, which dimerizes readily, 3,4-dimethylcoumarin photodimerization is slower and highly regioselective, favoring the anti-head-to-head isomer to minimize methyl-methyl repulsion.
- Reversibility: Irradiation at shorter wavelengths (< 250 nm) cleaves the cyclobutane ring, regenerating the monomer. This property is exploited in self-healing polymers.

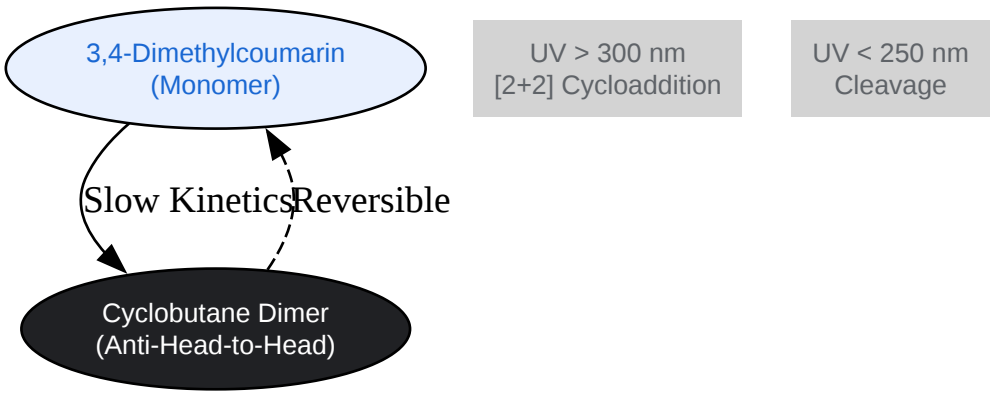

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Figure 2: Reversible photodimerization cycle. Note the steric influence of methyl groups slows the forward reaction.

Hydrolysis Stability

The lactone ring is susceptible to hydrolysis in strong alkali (

), opening to form the coumarinate (cis-o-hydroxycinnamic acid derivative).

- Self-Validation: Upon acidification, the 3,4-dimethylcoumarinic acid spontaneously recyclizes to the lactone due to the "Gem-dialkyl effect" (Thorpe-Ingold effect) exerted by the methyl groups, which favor ring closure more strongly than in unsubstituted analogs.

Biological & Pharmaceutical Potential[2][6][7][8][9]

The 3,4-dimethylcoumarin scaffold acts as a "privileged structure" in drug design.

- Antioxidant Activity: The phenolic hydroxyl (in 7-OH derivatives) acts as a radical scavenger. The methyl groups improve lipophilicity, enhancing cell membrane permeability compared to simple coumarins.
- Anticancer Mechanisms:
  - Microtubule Disruption: Derivatives bind to the colchicine site of tubulin.
  - Kinase Inhibition: The planar structure mimics ATP, allowing inhibition of PI3K/Akt pathways.
- Fluorescent Probes: Used as pH indicators and fluorogenic substrates for enzyme assays (e.g., esterase activity).

Safety & Handling (MSDS Summary)

- Signal Word: Warning
- Hazards:

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- H315: Causes skin irritation.
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.

- Handling: Use in a fume hood. Wear nitrile gloves.
- Storage: Store at room temperature, protected from light (to prevent slow photodimerization).

References

- Synthesis & Mechanism:BenchChem Application Note. "Pechmann Condensation Synthesis of 7-Hydroxy-3,4-dimethyl-2H-chromen-2-one."
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- Crystal Structure:Acta Crystallographica. "Crystal structure of 3,4-dimethyl coumarin derivatives."
- Safety Data:Thermo Fisher Scientific. "Safety Data Sheet: Coumarin Derivatives."
- Biological Activity:PubMed. "Biological Activity and Therapeutic Potential of Coumarin Derivatives."

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